Comprehensive Structural Analysis of N-(3-nitrophenyl)methanesulfonamide

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Compound of Interest

Compound Name:	*N-(3-nitrophenyl)methanesulfonamide*
CAS No.:	*63228-62-6*
Cat. No.:	*B1584711*

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Synthesis, Crystallography, and Supramolecular Characterization

Executive Summary

This technical guide outlines the rigorous protocol for the synthesis, crystallization, and structural elucidation of **N-(3-nitrophenyl)methanesulfonamide**. As a sulfonamide derivative possessing both a strong hydrogen bond donor (N-H) and multiple acceptors (sulfonyl O, nitro O), this compound serves as an ideal model for studying competitive supramolecular synthons. This document is designed for application scientists and crystallographers, detailing the transition from raw reagents to refined Hirshfeld surface analysis.

Chemical Context & Synthetic Pathway[1][2][3][4]

The target molecule, **N-(3-nitrophenyl)methanesulfonamide**, is constructed via a nucleophilic substitution reaction between 3-nitroaniline and methanesulfonyl chloride. The presence of the electron-withdrawing nitro group at the meta position decreases the nucleophilicity of the

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aniline nitrogen, necessitating the use of a non-nucleophilic base catalyst to drive the reaction to completion.

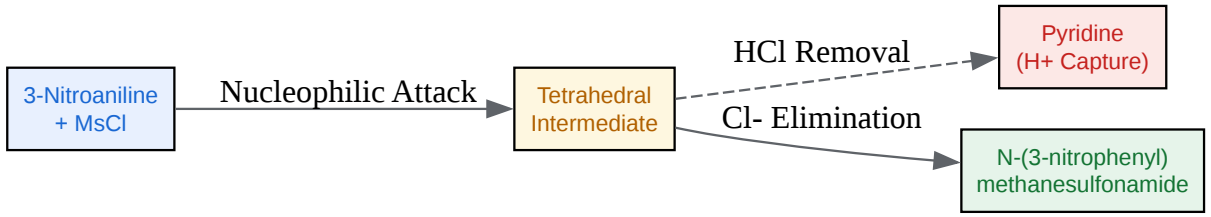
1.1 Validated Synthesis Protocol

- Reagents: 3-Nitroaniline (1.0 eq), Methanesulfonyl chloride (1.2 eq), Pyridine (1.5 eq), Dichloromethane (DCM, anhydrous).
- Mechanism: The pyridine acts as an acid scavenger, neutralizing the HCl byproduct. The reaction proceeds via a tetrahedral intermediate before chloride elimination restores the sulfonyl center.

Step-by-Step Methodology:

- Dissolution: Dissolve 3-nitroaniline in anhydrous DCM under an inert nitrogen atmosphere.
- Activation: Add pyridine dropwise at 0°C to prevent exothermic runaways.
- Sulfonylation: Add methanesulfonyl chloride slowly over 30 minutes. Maintain temperature <5°C.
- Reflux: Allow to warm to room temperature, then reflux for 4 hours to ensure conversion of the deactivated amine.
- Work-up: Wash with 1M HCl (to remove pyridine), followed by saturated $NaHCO_3$ and brine. Dry over $MgSO_4$.

1.2 Reaction Logic Visualization



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Figure 1: Reaction pathway for the sulfonylation of electron-deficient anilines.

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Crystallization Dynamics

Obtaining X-ray quality single crystals requires balancing nucleation rate with crystal growth. For sulfonamides, the competition between forming kinetically favored metastable polymorphs and thermodynamically stable forms is high.

Optimized Solvent Systems:

Solvent System	Method	Target Morphology
Ethanol/DMF (4:1)	**Slow Evaporation**	**Prismatic blocks (High diffraction quality)**
Methanol	Vapor Diffusion	Needles (Often twinned, use as backup)

| Acetone/Hexane | Layering | Plates (Good for surface analysis) |

Protocol: Dissolve the crude solid in minimum hot Ethanol/DMF. Filter through a 0.45µm PTFE syringe filter to remove nucleation sites (dust). Allow to stand at room temperature in a vibration-free environment for 48-72 hours.

X-Ray Diffraction & Data Reduction

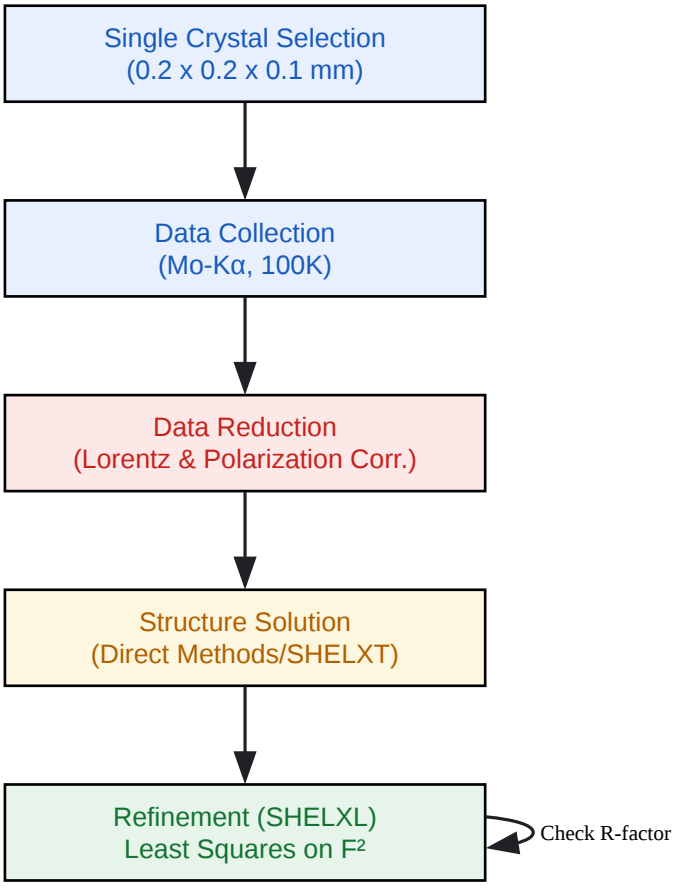
3.1 Data Collection Strategy

The presence of the sulfonyl group (S) and nitro group (N, O) provides sufficient electron density for standard Mo-Kα radiation, though Cu-Kα is preferred for absolute configuration if chiral impurities are suspected (unlikely here).

- Temperature: 100 K (Cryostream). Rationale: Freezes thermal vibrations of the terminal nitro oxygens, improving resolution.
- Space Group Determination: N-aryl sulfonamides typically crystallize in monoclinic space groups (often $P2_1/c$ or $P2_1/n$) due to the directional nature of the sulfonamide hydrogen bonds.

3.2 Crystallographic Logic Flow

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Figure 2: Crystallographic workflow from mounting to refinement.

Structural Elucidation & Supramolecular Synthons[5][6]

The core of the analysis lies in defining the hydrogen bonding network. In **N-(3-nitrophenyl)methanesulfonamide**, two primary competitors for the N-H proton exist: the sulfonyl oxygen (S=O) and the nitro oxygen (-NO_2).

4.1 The Sulfonamide Dimer ($R_2^2(8)$)

Research into homologous sulfonamides confirms that the N-H...O=S interaction is the dominant supramolecular synthon.

- Geometry: The molecule typically forms a centrosymmetric dimer.
- Graph Set:$R_2^2(8)$ (Two donors, two acceptors, 8-membered ring).

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- Metric Parameters: Expect N...O distances in the range of 2.85 – 2.95 Å.

4.2 The Nitro Group Role

The meta-nitro group often acts as a secondary acceptor, linking the dimers into infinite 1D ribbons or 2D sheets via C-H...O(nitro) weak hydrogen bonds. This "weak" interaction is critical for the macroscopic stability of the crystal lattice.

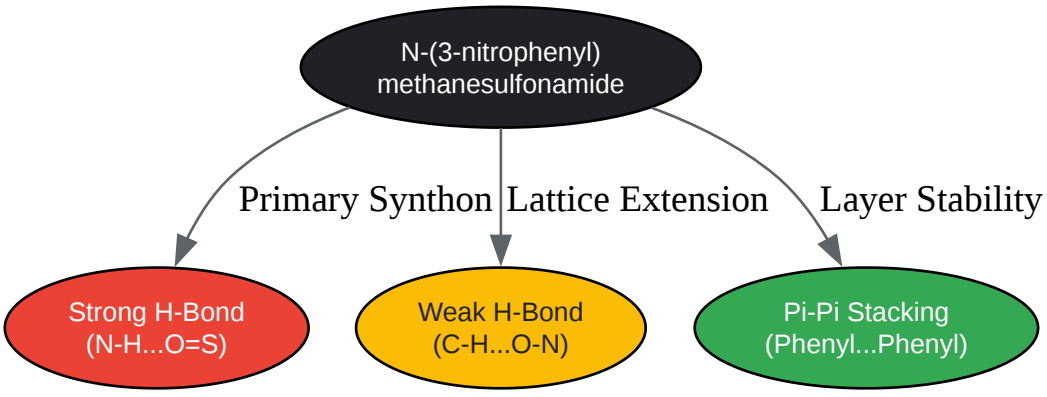
Hirshfeld Surface Analysis[5][6][7][8][9][10][11][12]

To visualize these competitive interactions, Hirshfeld surface analysis (using CrystalExplorer) is the industry standard validation step.

Key Descriptors:

- d_norm Surface: Maps the distance from the surface to the nearest nucleus (internal/external).
  - Red Spots: Indicate strong hydrogen bonds (N-H...O).[1]
  - White Areas: Van der Waals contacts.
- Shape Index: Identifies π-π stacking.
  - Pattern: Look for adjacent red/blue triangles on the phenyl ring surface. The electron-deficient 3-nitrophenyl ring is highly prone to stacking interactions.

5.3 Interaction Map Visualization



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Figure 3: Hierarchy of supramolecular forces stabilizing the crystal lattice.

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Sources

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